

Chapter 1: Compound Profile & Hazard Identification

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Compound of Interest

Compound Name: Methyl bromoacetate-2,2-d2

CAS No.: 163886-16-6

Cat. No.: B068387

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Methyl bromoacetate-2,2-d2 (CAS No. 163886-16-6) is the deuterated analogue of methyl bromoacetate (CAS No. 96-32-2).[1][2] While deuteration is a powerful tool in drug development for altering pharmacokinetic profiles via the kinetic isotope effect, it does not significantly mitigate the inherent chemical hazards of the parent molecule.[3] The toxicological profile is therefore considered to be nearly identical to that of methyl bromoacetate.

The compound is a colorless to straw-colored liquid with a sharp, penetrating odor.[4] It is classified as a combustible liquid and is highly toxic and corrosive.[1][5] Its vapor is a lachrymator, meaning it causes severe irritation and tearing upon contact with the eyes.[6] The primary danger of methyl bromoacetate lies in its function as a powerful alkylating agent, which allows it to react with biological nucleophiles, including DNA and proteins, leading to cellular damage.[7][8] This reactivity is the basis for its use in synthesis but also the root of its significant health hazards.

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for the parent compound, methyl bromoacetate, provides the essential framework for understanding its hazards.[1]

Hazard Class	Category	Hazard Statement	Citations
Flammable Liquids	Category 4	H227: Combustible liquid	[1]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[1][5]
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage	[1][5]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage	[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[1]

Toxicological Summary

- Routes of Exposure: Inhalation, ingestion, and skin or eye contact are all significant routes of potential exposure.[1]
- Acute Effects: Inhalation can cause severe irritation of the respiratory tract, potentially leading to delayed lung edema.[6] Skin and eye contact result in severe burns and chemical conjunctivitis.[6] Ingestion is highly toxic and can cause severe damage to the gastrointestinal tract, with possible perforation.[5][6]
- Chronic Effects: Due to its nature as an alkylating agent, repeated exposure may carry risks analogous to other cytotoxic compounds, although specific long-term studies on methyl bromoacetate are not thoroughly detailed in the provided safety data sheets. Allergic skin reactions can occur after initial exposure.[1]

Chapter 2: Exposure Control & Personal Protection

A multi-layered approach is essential to minimize exposure. This involves a hierarchy of controls, starting with engineering controls, followed by administrative procedures, and finally, personal protective equipment (PPE).

Engineering Controls

The primary engineering control for handling **methyl bromoacetate-2,2-d2** is a certified chemical fume hood.[1][5][9] All manipulations, including weighing, transferring, and reaction quenching, must be performed within a fume hood to prevent inhalation of vapors. The work area should also be equipped with an eyewash station and a safety shower in close proximity.
[5]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully based on the specific hazards of this compound. Standard laboratory attire (long pants, closed-toe shoes) is mandatory.

Body Part	Required PPE	Rationale & Specifications	Citations
Hands	Double-gloving with appropriate chemical-resistant gloves.	The inner glove should be nitrile, while the outer glove should be a more robust material like butyl rubber or Viton. Always consult a glove compatibility chart. Dispose of contaminated gloves immediately in hazardous waste.	[1][6]
Eyes/Face	Chemical safety goggles and a full-face shield.	Due to its severe corrosivity and lachrymatory properties, standard safety glasses are insufficient. A face shield is required to protect the entire face from splashes.	[1][5]
Body	Chemical-resistant apron over a flame-resistant lab coat.	Provides a barrier against splashes and spills. Impervious clothing is critical.	[1][6]
Respiratory	Air-purifying respirator with an organic vapor cartridge.	A respirator is necessary if there is a risk of exposure exceeding limits, such as during a large spill or a failure of engineering controls. The respirator must	[1][5]

be NIOSH-approved
and fit-tested.

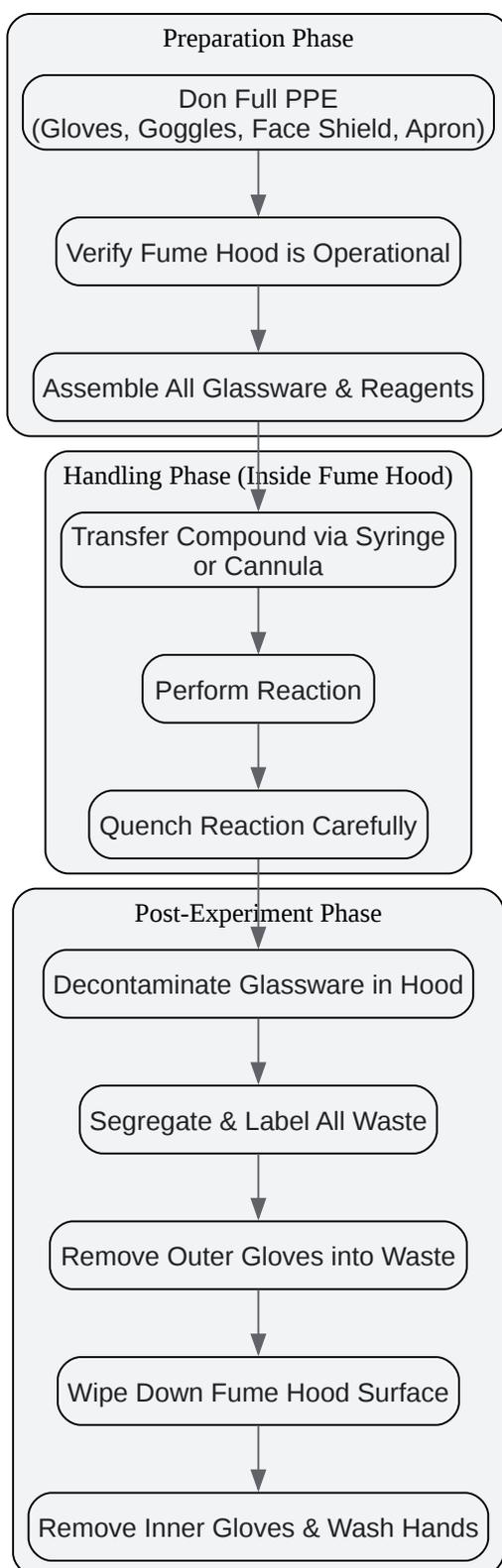
Chapter 3: Standard Operating Procedures (SOPs) for Handling & Storage

Adherence to strict protocols is non-negotiable. The following workflow provides a self-validating system for safe handling from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container in a designated unpacking area, preferably with local exhaust ventilation.^[10] Wear appropriate PPE during inspection. Check for any signs of damage or leaks.
- **Storage:** Store the container in a cool, dry, well-ventilated area designated for toxic and corrosive materials.^{[1][5]} It must be kept away from heat, sparks, and open flames.^[9]
- **Segregation:** Store **methyl bromoacetate-2,2-d2** separately from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.^{[5][7]}
- **Refrigeration:** For long-term stability and to minimize vapor pressure, refrigeration is recommended.^{[5][9]} Protect from light.^[1]

Experimental Workflow



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Caption: Workflow for Safe Handling of **Methyl bromoacetate-2,2-d2**.

Chapter 4: Emergency Response Protocol

Immediate and correct response to an emergency is critical to mitigating harm.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][6] Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Immediately remove all contaminated clothing and shoes.[6] Flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1]
- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult, provide oxygen. If the victim is not breathing, perform artificial respiration, but avoid mouth-to-mouth resuscitation.[6] Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[6][9] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[6] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

Spill and Fire Response

Caption: Emergency Spill Response Decision Tree.

- Spills: Evacuate the immediate area.[9] Eliminate all ignition sources.[4] For small spills inside a fume hood, absorb the material with an inert absorbent like vermiculite or sand.[6] Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[1] For large spills, evacuate the laboratory, close the doors, and contact your institution's Environmental Health and Safety (EHS) department immediately.[4] Isolate the spill area for at least 50 meters (150 feet) in all directions.[4]
- Fire: The compound is a combustible liquid with a flash point of approximately 62-63°C (144-145°F).[1][5] Use dry chemical, CO₂, or alcohol-resistant foam to extinguish.[4] Water spray can be used to cool fire-exposed containers.[5] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1][6]

Chapter 5: Waste Management

Proper disposal is a critical final step in the safe handling lifecycle.

- Segregation: All waste contaminated with **methyl bromoacetate-2,2-d2**, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste.[3] It should be segregated into a clearly labeled, sealed container.[1]
- Labeling: The waste container must be labeled with a "Hazardous Waste" tag, listing the full chemical name and approximate quantities.
- Disposal: Disposal must be carried out in strict accordance with institutional, local, and national regulations.[3] Never pour this chemical down the drain.[11] Contact your EHS department for specific pickup and disposal procedures.[3]

Chapter 6: Physicochemical Data for Risk Assessment

Understanding the physical properties of the compound is essential for a thorough risk assessment. Data for the non-deuterated parent compound is more readily available and serves as a reliable proxy for the deuterated version in the context of safety.

Property	Value (Methyl bromoacetate)	Value (Methyl bromoacetate-2,2-d2)	Citations
CAS Number	96-32-2	163886-16-6	[1]
Molecular Formula	C ₃ H ₅ BrO ₂	C ₃ H ₃ D ₂ BrO ₂	[1]
Molecular Weight	152.97 g/mol	154.99 g/mol	[2]
Appearance	Colorless to yellow liquid	Colorless to yellow liquid	[1][4]
Odor	Sharp, penetrating	Pungent	[1][4]
Boiling Point	144 - 146 °C	No data available	[1]
Melting Point	-50 °C	No data available	[1]
Density	~1.62 g/cm ³ at 20-25 °C	No data available	[1]
Vapor Pressure	4.4 hPa at 25 °C	No data available	[1]
Flash Point	62 - 63 °C (144 - 145 °F)	No data available	[1][5]
Solubility	Soluble in water	No data available	[4]

Conclusion

Methyl bromoacetate-2,2-d2 is a valuable synthetic tool whose utility is matched by its significant hazards. A culture of safety, built upon a deep understanding of its chemical properties and toxicological risks, is paramount. By integrating robust engineering controls, meticulous personal protective equipment protocols, and strict adherence to handling and emergency procedures, researchers can effectively mitigate the risks associated with this compound. This guide serves as a foundational document to be adapted into institution-specific Standard Operating Procedures, ensuring the safety of all laboratory personnel.

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